

An In-depth Technical Guide to the Structural Isomers of Oct-3-ene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oct-3-ene

Cat. No.: B8807844

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural isomers of **oct-3-ene**, a key organic compound with applications in synthesis and materials science. The document details the constitutional and stereoisomeric forms of octene, presenting key physicochemical data in a comparative format. Furthermore, it outlines general experimental protocols for the synthesis and characterization of these isomers, and visualizes their structural relationships.

Introduction to Oct-3-ene and its Isomeric Landscape

Oct-3-ene is an alkene with the chemical formula C_8H_{16} and a molecular weight of approximately 112.21 g/mol ^{[1][2]}. Its structure consists of an eight-carbon chain with a double bond located at the third carbon. The placement of this double bond gives rise to geometric isomerism, while the broader class of octenes includes a variety of constitutional isomers. Understanding the distinct properties of each isomer is crucial for their application in targeted chemical synthesis and the development of novel materials.

Isomers are molecules that share the same molecular formula but have different arrangements of atoms. This can lead to significant differences in their physical and chemical properties. For octene, two main categories of isomerism are of interest: constitutional isomerism and stereoisomerism.

- **Constitutional Isomers:** These isomers have the same molecular formula but differ in the connectivity of their atoms. For octene, this includes variations in the position of the carbon-carbon double bond (e.g., oct-1-ene, oct-2-ene) and the branching of the carbon chain.
- **Stereoisomers:** These isomers have the same molecular formula and connectivity but differ in the spatial arrangement of their atoms. For **oct-3-ene**, the presence of the double bond restricts rotation, leading to the existence of cis (Z) and trans (E) geometric isomers.

Quantitative Data of Straight-Chain Octene Isomers

The following table summarizes key quantitative data for the straight-chain isomers of octene, allowing for easy comparison of their physical properties.

Isomer	IUPAC Name	CAS Number	Boiling Point (°C)	Density (g/cm ³) at 20°C	Refractive Index at 20°C
Oct-1-ene	oct-1-ene	111-66-0	121	0.715	1.4087
(E)-Oct-2-ene	(E)-oct-2-ene	13389-42-9	125.6	0.720	1.4132
(Z)-Oct-2-ene	(Z)-oct-2-ene	7642-04-8	125.6	0.724	1.4150
(E)-Oct-3-ene	(E)-oct-3-ene	14919-01-8	122	0.715	1.4126
(Z)-Oct-3-ene	(Z)-oct-3-ene	14850-22-7	122.3	0.716	1.4135
(E)-Oct-4-ene	(E)-oct-4-ene	14850-23-8	121.8	0.714	1.4114
(Z)-Oct-4-ene	(Z)-oct-4-ene	7642-10-6	121.8	0.721	1.4148

Data sourced from PubChem and other chemical databases.[\[1\]](#)

Experimental Protocols

The synthesis and characterization of **oct-3-ene** isomers can be achieved through various established organic chemistry techniques. The following protocols provide a general framework for these experiments.

Synthesis of Oct-3-ene Isomers

A common method for the synthesis of specific alkene isomers, such as (Z)-**oct-3-ene**, is the partial hydrogenation of the corresponding alkyne.

Synthesis of (Z)-**Oct-3-ene** via Hydrogenation of Oct-3-yne:

- Materials: Oct-3-yne, Lindlar's catalyst (palladium on calcium carbonate, poisoned with lead), quinoline, hydrogen gas, and an appropriate solvent (e.g., hexane).
- Procedure:
 - In a reaction vessel equipped with a stirring mechanism and a gas inlet, dissolve oct-3-yne in the chosen solvent.
 - Add Lindlar's catalyst and a small amount of quinoline, which acts as a catalyst poison to prevent over-hydrogenation to the alkane.
 - Purge the reaction vessel with hydrogen gas and maintain a positive pressure of hydrogen.
 - Stir the reaction mixture vigorously at room temperature.
 - Monitor the reaction progress using gas chromatography (GC) or thin-layer chromatography (TLC).
 - Once the starting material is consumed, filter the reaction mixture to remove the catalyst.
 - Remove the solvent under reduced pressure to yield the crude product.
 - Purify the (Z)-**oct-3-ene** by distillation.

For the synthesis of (E)-**oct-3-ene**, a dissolving metal reduction of oct-3-yne, typically using sodium in liquid ammonia, would be employed.

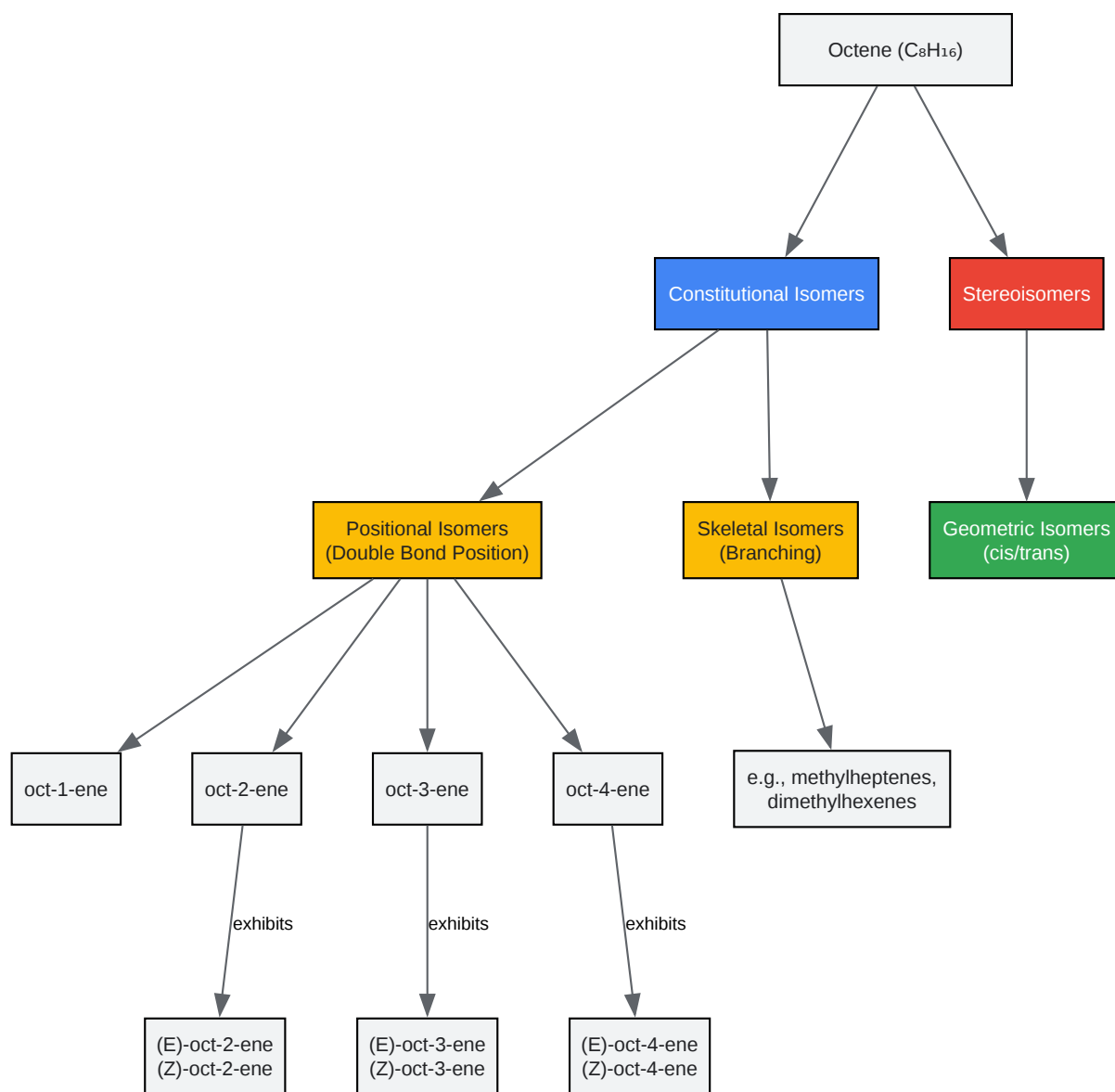
Characterization of Oct-3-ene Isomers

The successful synthesis and purification of **oct-3-ene** isomers require confirmation of their structure and purity through spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Provides information about the electronic environment of the hydrogen atoms. For **oct-3-ene**, the vinylic protons (attached to the double bond) will have characteristic chemical shifts (typically in the range of 5.0-6.0 ppm). The coupling constants between these protons can distinguish between the (E) and (Z) isomers (J-coupling is typically larger for trans protons).
 - ^{13}C NMR: Shows the number of distinct carbon environments. The sp^2 hybridized carbons of the double bond will have characteristic chemical shifts in the downfield region of the spectrum (typically 120-140 ppm).
- Infrared (IR) Spectroscopy:
 - The C=C stretching vibration for the double bond will appear around $1640\text{-}1680\text{ cm}^{-1}$.
 - The C-H stretching vibrations for the vinylic hydrogens will be observed above 3000 cm^{-1} .
 - The C-H bending vibrations (out-of-plane) can also help to distinguish between cis and trans isomers (around 965 cm^{-1} for trans and $675\text{-}730\text{ cm}^{-1}$ for cis).
- Mass Spectrometry (MS):
 - Provides the molecular weight of the compound, which should correspond to that of octene (112.21 g/mol).
 - The fragmentation pattern can provide further structural information. The molecular ion peak (M^+) is often observed.

Visualization of Isomeric Relationships

The following diagrams illustrate the relationships between the different types of isomers of octene.



[Click to download full resolution via product page](#)

Caption: Isomeric classification of octene.

Caption: Geometric isomers of **oct-3-ene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Octene | C₈H₁₆ | CID 8125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Octene - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structural Isomers of Oct-3-ene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8807844#structural-formula-of-oct-3-ene-isomers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com